

Application Notes and Protocols: Isobutylcyclohexane as a Heat Transfer Fluid

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Compound of Interest

Compound Name: *Isobutylcyclohexane*

Cat. No.: *B156439*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **isobutylcyclohexane** as a potential heat transfer fluid for industrial processes, with a focus on applications relevant to research, development, and pharmaceutical manufacturing.

Introduction

Isobutylcyclohexane is a cycloalkane with the chemical formula $C_{10}H_{20}$. Its molecular structure consists of a cyclohexane ring substituted with an isobutyl group. This saturated hydrocarbon exhibits properties that make it a candidate for a heat transfer fluid in applications requiring a stable, non-polar medium with a moderate operating temperature range. Its use can be particularly advantageous in processes where precise temperature control is critical, such as in chemical synthesis, pilot plant operations, and pharmaceutical manufacturing.

Physical and Chemical Properties

Understanding the fundamental physical and chemical properties of **isobutylcyclohexane** is crucial for its evaluation as a heat transfer fluid.

Table 1: General Properties of **Isobutylcyclohexane**

Property	Value	Reference
Chemical Formula	C ₁₀ H ₂₀	[General knowledge]
Molecular Weight	140.27 g/mol	[General knowledge]
Appearance	Colorless liquid	[General knowledge]
CAS Number	1678-98-4	[General knowledge]

Table 2: Thermophysical Properties of **Isobutylcyclohexane**

Property	Value	Temperature (°C)	Reference/Note
Boiling Point	171 °C	@ 1 atm	[Experimental Data]
Melting Point	-95 °C	@ 1 atm	[Experimental Data]
Flash Point	48 °C	Closed Cup	[Experimental Data]
Density	795 kg/m ³	20	[Experimental Data]
Viscosity, Dynamic	~1.5 mPa·s	25	Estimated from data for similar cycloalkanes.
	~0.6 mPa·s	100	Estimated from data for similar cycloalkanes.
Specific Heat Capacity	~1.9 kJ/(kg·K)	25	Estimated based on data for other C10 alkylcyclohexanes.[1]
	~2.3 kJ/(kg·K)	100	Estimated based on data for other C10 alkylcyclohexanes.[1]
Thermal Conductivity	~0.12 W/(m·K)	25	Estimated based on data for other C10 alkylcyclohexanes.[2]
	~0.10 W/(m·K)	100	Estimated based on data for other C10 alkylcyclohexanes.[2]

Note: Some thermophysical properties are estimated based on data for structurally similar compounds due to the limited availability of direct experimental data for pure **isobutylcyclohexane** across a wide temperature range.

Health and Safety Information

Proper handling of **isobutylcyclohexane** is essential to ensure laboratory and plant safety.

Table 3: Hazard Identification and Safety Precautions

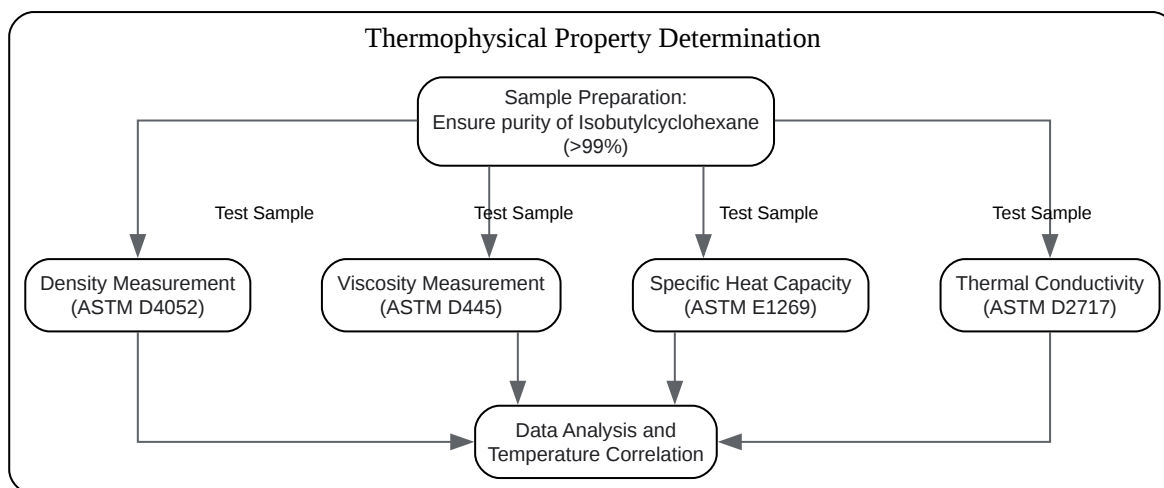
Hazard	Description	Precautionary Measures
Flammability	Flammable liquid and vapor.	Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools. Take precautionary measures against static discharge.
Health Hazards	May be harmful if swallowed. Causes skin and eye irritation.	Wear protective gloves, clothing, and eye/face protection. Avoid breathing vapors. Use in a well-ventilated area.
Environmental	Potentially harmful to aquatic life.	Avoid release to the environment.
First Aid	In case of contact, flush with plenty of water. If inhaled, move to fresh air. If swallowed, seek medical attention.	Have safety data sheet (SDS) available.

Refer to the manufacturer's Safety Data Sheet (SDS) for complete and detailed safety information.

Experimental Protocols

The following protocols are designed to evaluate the performance of **isobutylcyclohexane** as a heat transfer fluid. These are based on established ASTM standards and can be adapted for specific laboratory or pilot plant setups.

A comprehensive understanding of the fluid's thermophysical properties is the foundation for any heat transfer application.



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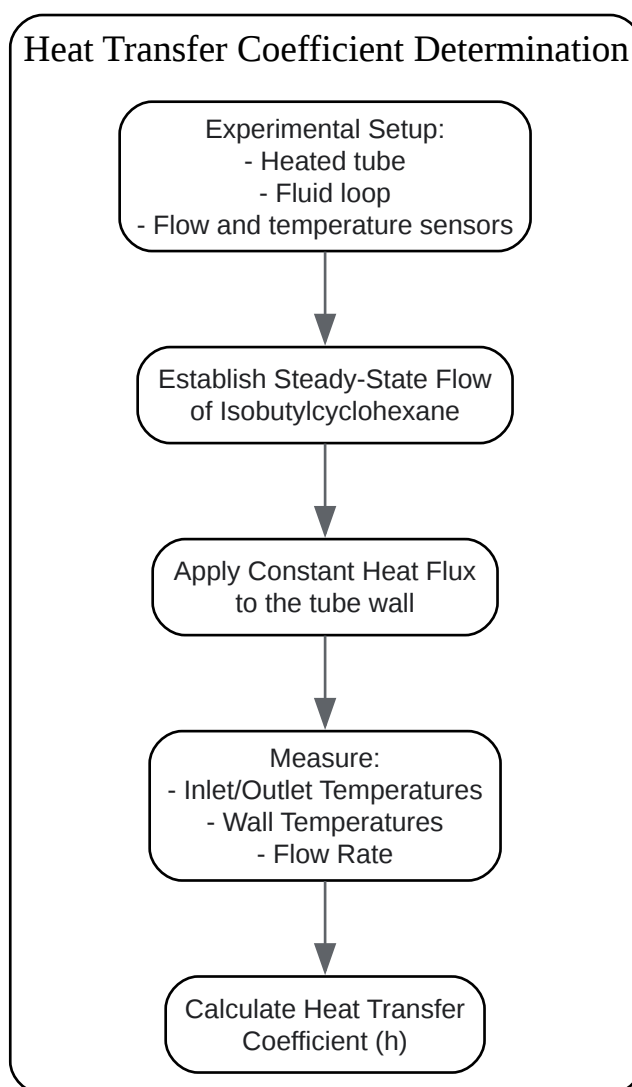
Caption: Workflow for determining key thermophysical properties.

Methodology:

- Sample Preparation:
 - Obtain a certified sample of **isobutylcyclohexane** with a purity of >99%.
 - Degas the sample to remove any dissolved gases that could interfere with measurements.
- Density Measurement (ASTM D4052):
 - Use a digital density meter.
 - Calibrate the instrument with deionized water and air.
 - Measure the density of the **isobutylcyclohexane** sample at a range of temperatures (e.g., 20°C to 150°C in 10°C increments).
- Viscosity Measurement (ASTM D445):

- Use a calibrated glass capillary viscometer or a rotational viscometer.
- Submerge the viscometer in a constant temperature bath.
- Measure the kinematic viscosity at the same temperature range as the density measurements.
- Calculate the dynamic viscosity by multiplying the kinematic viscosity by the density at each temperature.
- Specific Heat Capacity Measurement (ASTM E1269):
 - Use a differential scanning calorimeter (DSC).
 - Calibrate the instrument using a known standard (e.g., sapphire).
 - Heat the **isobutylcyclohexane** sample at a controlled rate (e.g., 10°C/min) over the desired temperature range.
 - Determine the specific heat capacity as a function of temperature.
- Thermal Conductivity Measurement (ASTM D2717):
 - Use a transient hot-wire or transient plane source instrument.
 - Calibrate the instrument with a standard of known thermal conductivity (e.g., toluene).
 - Measure the thermal conductivity of the **isobutylcyclohexane** sample at various temperatures.
- Data Analysis:
 - Tabulate all measured properties as a function of temperature.
 - Develop polynomial or other suitable correlations to describe the temperature dependency of each property for use in engineering calculations.

This protocol outlines a method to determine the heat transfer coefficient of **isobutylcyclohexane** in a controlled experimental setup.



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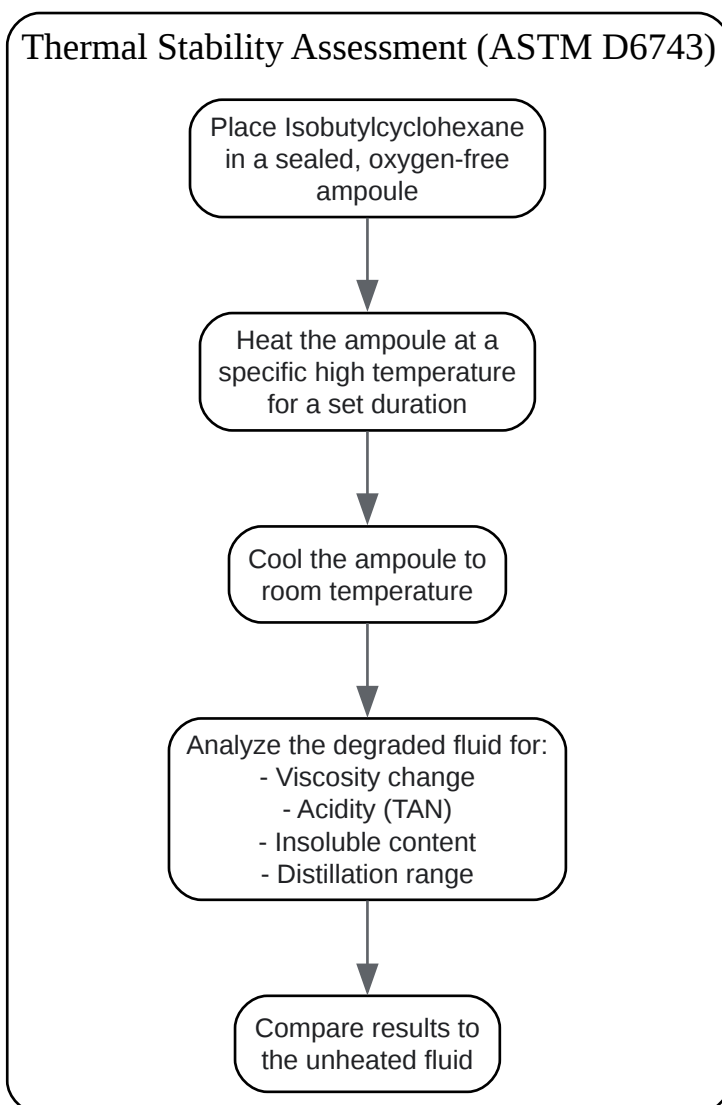
Caption: Experimental workflow for heat transfer coefficient measurement.

Methodology:

- Experimental Setup:
 - Construct a closed-loop system consisting of a pump, a flow meter, a pre-heater, a test section, and a heat exchanger for cooling.
 - The test section should be a tube of known material, diameter, and length, instrumented with thermocouples to measure the wall temperature at several points.

- Install thermocouples at the inlet and outlet of the test section to measure the bulk fluid temperature.
- The test section should be heated with a known and uniform heat flux (e.g., using electrical resistance heating).
- Procedure:
 - Circulate **isobutylcyclohexane** through the loop at a desired flow rate.
 - Use the pre-heater to bring the fluid to the desired inlet temperature.
 - Apply a constant heat flux to the test section.
 - Allow the system to reach steady-state, where all temperatures are stable.
 - Record the fluid flow rate, inlet and outlet bulk temperatures, and the wall temperatures at multiple locations along the test section.
 - Repeat the experiment for a range of flow rates and heat fluxes.
- Calculations:
 - Calculate the heat absorbed by the fluid (Q) using the formula: $Q = \dot{m} * C_p * (T_{out} - T_{in})$, where \dot{m} is the mass flow rate, C_p is the specific heat capacity, and T_{out} and T_{in} are the outlet and inlet bulk temperatures, respectively.
 - Calculate the average heat transfer coefficient (h) using Newton's law of cooling: $h = Q / (A * \Delta T_{lm})$, where A is the heat transfer surface area and ΔT_{lm} is the log mean temperature difference between the wall and the bulk fluid.

Thermal stability is a critical parameter for a heat transfer fluid, as it determines the maximum operating temperature and the fluid's lifespan.



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Caption: Logical flow for assessing the thermal stability of the fluid.

Methodology:

- Sample Preparation:
 - Place a known quantity of **isobutylcyclohexane** into a high-pressure, stainless-steel ampoule.
 - Purge the ampoule with an inert gas (e.g., nitrogen or argon) to remove all oxygen.

- Seal the ampoule securely.
- Heating:
 - Place the sealed ampoule in a high-temperature oven or furnace.
 - Heat the ampoule to a predetermined temperature (e.g., 250°C, 275°C, 300°C) for a specified duration (e.g., 100, 250, 500 hours).
- Post-Heating Analysis:
 - After the heating period, carefully cool the ampoule to room temperature.
 - Safely open the ampoule in a well-ventilated area.
 - Analyze the thermally stressed fluid for signs of degradation:
 - Visual Inspection: Note any changes in color or the presence of solid particles.
 - Viscosity Change (ASTM D445): Measure the viscosity and compare it to the original fluid. An increase in viscosity often indicates polymerization, while a decrease can suggest thermal cracking.
 - Total Acid Number (TAN) (ASTM D664): An increase in acidity indicates oxidation or degradation.
 - Insolubles Content (ASTM D893): Determine the amount of solid material formed.
 - Distillation Range (ASTM D86): A shift in the distillation curve can indicate the formation of lower or higher boiling point degradation products.
- Evaluation:
 - Compare the properties of the heated fluid to those of the unheated (virgin) fluid to quantify the extent of thermal degradation.
 - The results will help establish the maximum recommended operating temperature for **isobutylcyclohexane** in a closed system.

Conclusion

Isobutylcyclohexane presents itself as a viable candidate for a heat transfer fluid in various industrial and research applications. Its low melting point and moderate boiling point offer a wide liquid-phase operating range. The protocols outlined above provide a framework for a thorough evaluation of its performance and stability. For applications in drug development and other sensitive processes, its non-polar nature and predictable properties can be advantageous. However, a comprehensive experimental evaluation of its thermophysical properties and thermal stability under specific process conditions is essential before its implementation.

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References

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